

Synthesis of ^{18}O -labeled acetylated peptides using Sodium acetate- $^{18}\text{O}_2$

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Compound of Interest

Compound Name: Sodium acetate- $^{18}\text{O}_2$

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Application Note & Protocol

Synthesis of ^{18}O -Labeled Acetylated Peptides Using Sodium Acetate- $^{18}\text{O}_2$ for Quantitative Mass Spectrometry

Abstract

Stable isotope labeling is a cornerstone of modern quantitative proteomics, enabling precise relative and absolute quantification of proteins and peptides in complex biological matrices. This application note provides a comprehensive guide to the synthesis of ^{18}O -labeled acetylated peptides using sodium acetate- $^{18}\text{O}_2$ as the isotopic precursor. This chemical labeling approach offers an alternative to common enzymatic labeling methods and is particularly useful for studying protein acetylation dynamics or for creating internal standards for targeted quantitative assays. We present the core chemical principles, a detailed, step-by-step protocol for generating the ^{18}O -labeled acetylating reagent and subsequently labeling peptides, methods for sample purification, and guidelines for mass spectrometry-based quality control.

Introduction and Significance

Mass spectrometry (MS)-based proteomics relies on the ability to differentiate and quantify peptides between different samples. Stable isotope labeling introduces a known mass difference, allowing for the direct comparison of peptide signal intensities. While enzymatic methods using H_2^{18}O are common for labeling the C-terminus of peptides, chemical labeling of amine groups offers distinct advantages.^{[1][2][3][4]} Acetylation of the peptide N-terminus and lysine (Lys) side chains is a critical post-translational modification (PTM) involved in regulating protein function. The use of ^{18}O -labeled acetic anhydride allows for the specific introduction of a heavy acetyl group, creating an ideal internal standard for studies of acetylation.

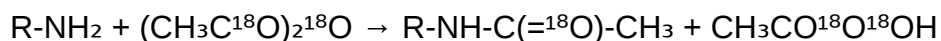
This method leverages sodium acetate- $^{18}\text{O}_2$ to generate acetic anhydride- $^{18}\text{O}_4$ in situ or in a preparatory step. The subsequent reaction with peptides yields acetylated products with a distinct mass shift, enabling robust quantification. The key advantages of this approach include its applicability to any peptide with a primary amine, the introduction of the label post-digestion which avoids altering enzymatic digestion efficiency, and the relatively low cost of the isotopic precursor.^[5]

Principle of the Method

The overall process involves two key chemical stages:

- **Generation of ^{18}O -Labeled Acetic Anhydride:** Sodium acetate- $^{18}\text{O}_2$ ($\text{CH}_3\text{CO}^{18}\text{O}_2\text{Na}$) serves as the source of the heavy oxygen isotopes. It is converted into the highly reactive acetylating agent, acetic anhydride- $^{18}\text{O}_4$ ($(\text{CH}_3\text{C}^{18}\text{O})_2^{18}\text{O}$). This can be achieved by reacting the labeled sodium acetate with an acetyl halide, such as acetyl chloride, or by using a dehydrating agent.^[6] The crucial step is ensuring that the anhydrous conditions are maintained to prevent hydrolysis of the reagents and products.^[6]
- **Peptide Acetylation:** The generated ^{18}O -labeled acetic anhydride reacts with the primary amine groups on a peptide—specifically, the N-terminal α -amino group and the ϵ -amino group of any lysine residues. The nucleophilic amine attacks one of the carbonyl carbons of the anhydride, leading to the formation of an amide bond and the release of an ^{18}O -labeled acetate molecule.^[7] This reaction results in a mass increase for each acetylated site, which can be precisely measured by mass spectrometry.

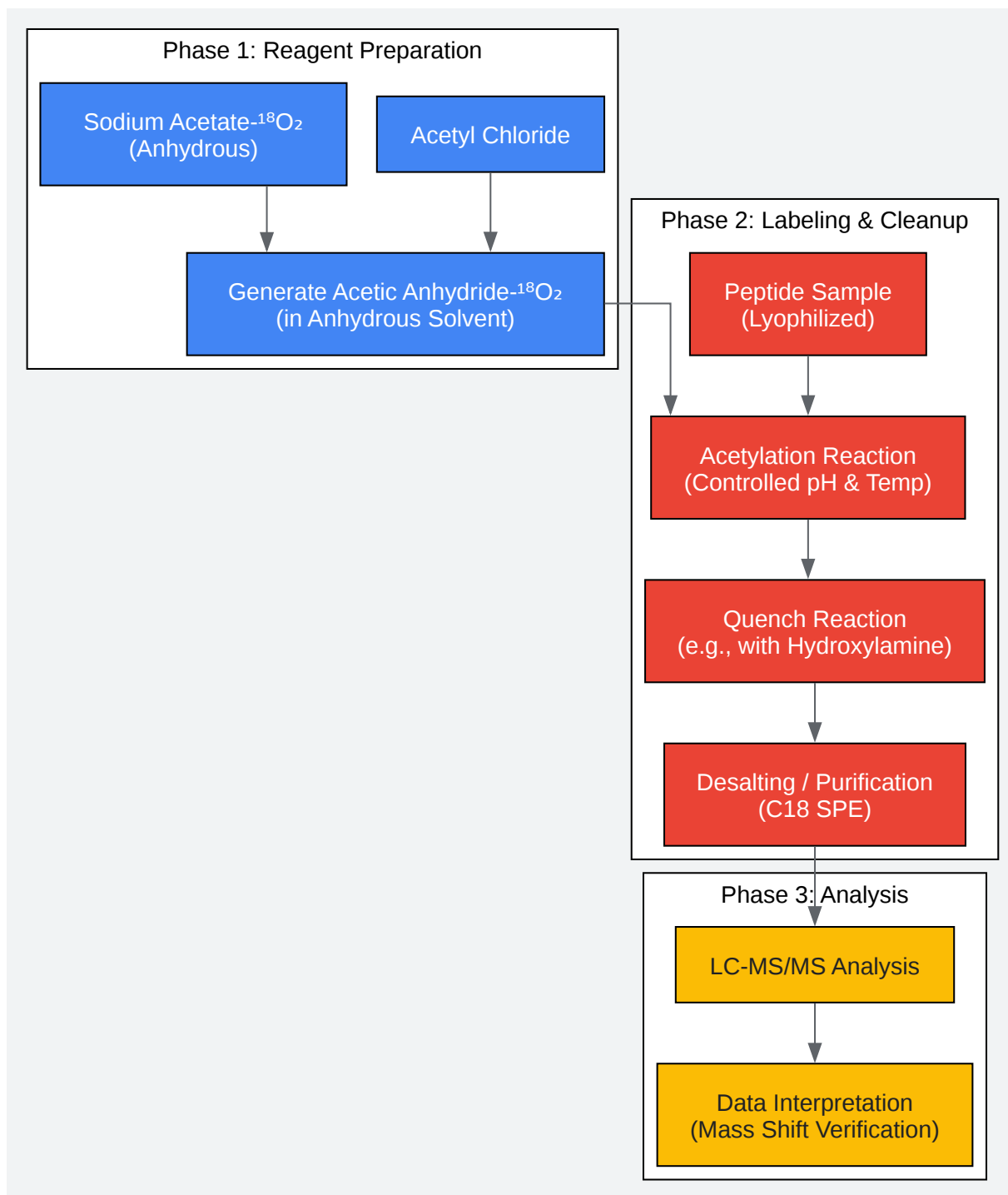
The reaction mechanism for the acetylation of a peptide's N-terminus is illustrated below:



Each successful acetylation with ^{18}O -labeled acetic anhydride introduces one ^{18}O atom into the final peptide, resulting in a +2 Da mass shift compared to acetylation with natural abundance (^{16}O) acetic anhydride.

Experimental Workflow Overview

The procedure follows a logical progression from reagent preparation to final analysis. Careful execution at each stage is critical for achieving high labeling efficiency and reproducible results.



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Caption: Workflow for ^{18}O -acetylation of peptides.

Detailed Protocols

4.1. Materials and Reagents

- Sodium acetate- $^{18}\text{O}_2$ ($\geq 95\%$ ^{18}O enrichment)
- Acetyl chloride (or other suitable activating agent)
- Anhydrous acetonitrile (ACN), Tetrahydrofuran (THF), or Dichloromethane (DCM)
- Peptide sample (lyophilized, purified digest)
- Pyridine or N,N-Diisopropylethylamine (DIEA) (for pH control)
- Hydroxylamine or Tris buffer (for quenching)
- Trifluoroacetic acid (TFA)
- Formic acid (FA), MS-grade
- Water, MS-grade
- C18 Solid-Phase Extraction (SPE) cartridges
- Standard laboratory glassware (dried overnight at $>100^\circ\text{C}$) and magnetic stirrer

CAUTION: Acetic anhydride and acetyl chloride are corrosive and moisture-sensitive. Handle all reagents in a fume hood with appropriate personal protective equipment (PPE).

4.2. Protocol 1: Preparation of ^{18}O -Labeled Acetic Anhydride Solution

- Rationale: This protocol generates the active ^{18}O -acetylating reagent. It is critical that all glassware is completely dry and an anhydrous solvent is used to prevent the premature hydrolysis of the reagents.[6]
- Preparation: In a fume hood, place 10 mg of anhydrous sodium acetate- $^{18}\text{O}_2$ into a dry 2 mL glass vial containing a small magnetic stir bar.
- Solvent Addition: Add 1 mL of anhydrous acetonitrile (ACN) to the vial.

- Activation: While stirring, slowly add a stoichiometric equivalent of acetyl chloride (approx. 7 μL). The reaction is exothermic. It is advisable to perform this addition in an ice bath to control the reaction rate.^[8]
- Reaction: Seal the vial (e.g., with a Teflon-lined cap) and allow the reaction to stir at room temperature for 1-2 hours. The resulting solution contains the ^{18}O -labeled acetic anhydride and is used directly in the next step.

4.3. Protocol 2: ^{18}O -Acetylation of Peptides

- Rationale: The pH of the reaction is crucial. The peptide's amino groups must be deprotonated (nucleophilic) to react. A slightly basic or neutral pH is often optimal, but controlling the amount of anhydride at slightly acidic pH can favor N-terminal acetylation over lysine acetylation if desired.^[8]
- Peptide Resuspension: Dissolve the lyophilized peptide sample in a suitable buffer. For a 100 μg peptide sample, dissolve in 50 μL of a buffer such as 50 mM ammonium bicarbonate or a pyridine-acetic acid buffer adjusted to pH ~ 7.5 -8.0.
- Cooling: Place the peptide solution on an ice bath for 5 minutes to cool.^[8]
- Labeling Reaction: Add a 5-10 fold molar excess of the freshly prepared ^{18}O -acetic anhydride solution (from Protocol 4.2) to the peptide solution. Vortex briefly.
- Incubation: Incubate the reaction on ice for 30-60 minutes. The low temperature helps to control the reaction and improve selectivity if needed.^[8]
- Quenching: To stop the reaction, add 5 μL of 1 M hydroxylamine or 1 M Tris buffer (pH 8.0). This will consume any remaining unreacted acetic anhydride. Incubate for 15 minutes at room temperature.

4.4. Protocol 3: Sample Cleanup and Preparation for MS Analysis

- Rationale: After the reaction, salts and excess reagents must be removed as they can interfere with mass spectrometry analysis. C18 SPE is a standard method for desalting peptides.^[9]

- Acidification: Acidify the quenched reaction mixture to a pH < 3 by adding 0.1% TFA.[\[9\]](#)
- SPE Cartridge Activation: Condition a C18 SPE cartridge by passing 1 mL of 100% ACN, followed by 1 mL of 0.1% TFA in water.[\[9\]](#)
- Sample Loading: Load the acidified peptide sample onto the conditioned C18 cartridge.[\[9\]](#)
- Washing: Wash the cartridge with 1 mL of 0.1% TFA in water to remove salts and other hydrophilic impurities.
- Elution: Elute the labeled peptides with 500 µL of a solution containing 60% ACN and 0.1% FA.[\[9\]](#)
- Drying: Dry the eluted peptides to completeness using a vacuum concentrator.
- Final Preparation: Resuspend the dried, labeled peptides in an appropriate buffer for LC-MS/MS analysis, typically 0.1% formic acid in water.[\[9\]](#)

Data Analysis and Quality Control

Successful labeling is verified by mass spectrometry. The expected mass shifts provide a clear validation of the protocol's success.

Feature	Unlabeled Peptide	¹⁶ O-Acetylated Peptide	¹⁸ O-Acetylated Peptide	Expected Mass Shift (¹⁸ O vs ¹⁶ O)
N-terminus	Free Amine (R-NH ₂)	R-NH-C(¹⁶ O)CH ₃	R-NH-C(¹⁸ O)CH ₃	+2.00 Da
Lysine Side Chain	Free Amine (R-NH ₂)	R-NH-C(¹⁶ O)CH ₃	R-NH-C(¹⁸ O)CH ₃	+2.00 Da
Peptide with 1 Site	M	M + 42.01 Da	M + 44.01 Da	+2.00 Da
Peptide with 2 Sites	M	M + 84.02 Da	M + 88.02 Da	+4.00 Da
Peptide with 'n' Sites	M	M + n * 42.01 Da	M + n * 44.01 Da	+ n * 2.00 Da

- **Analysis:** Analyze the sample using a high-resolution mass spectrometer. Look for peptide isotopic clusters corresponding to the ¹⁸O-labeled species. For a peptide with one acetylation site, the ¹⁸O-labeled version will appear 2 Da heavier than its ¹⁶O counterpart.
- **Labeling Efficiency:** The relative intensity of the ¹⁸O-labeled peptide peak compared to any residual unlabeled or partially labeled peaks indicates the labeling efficiency. The goal is to drive the reaction to completion (>95% labeling).
- **MS/MS Fragmentation:** In MS/MS spectra, the mass of the acetylated N-terminus or lysine-containing fragment ions (b- and y-ions) will reflect the heavy isotope label, aiding in PTM site localization.

Troubleshooting

Problem	Possible Cause(s)	Suggested Solution(s)
Low Labeling Efficiency	1. Inactive acetylating reagent (hydrolyzed). 2. Insufficient molar excess of reagent. 3. Incorrect reaction pH (amines are protonated). 4. Peptide sample has degraded.	1. Ensure all reagents, solvents, and glassware are strictly anhydrous. Prepare anhydride solution fresh. 2. Increase the molar excess of the ^{18}O -acetic anhydride. 3. Verify the pH of the peptide solution is between 7.5-8.5 before adding the reagent. 4. Use a fresh, high-quality peptide sample.
No Labeling Observed	1. Complete hydrolysis of anhydride. 2. No primary amines available for labeling (e.g., N-terminally blocked peptide with no lysines).	1. Re-prepare the anhydride reagent under scrupulously dry conditions. 2. Confirm the peptide sequence and modification state. This method will not work on peptides without available primary amines.
Poor Sample Recovery after SPE	1. Incomplete elution from C18 cartridge. 2. Peptide precipitation during acidification.	1. Increase the percentage of ACN in the elution buffer (e.g., to 80%). 2. Ensure thorough vortexing after acidification before loading onto the SPE column.

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